

Application Notes and Protocols: Reductive Amination of 4-Morpholinocyclohexanone

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Compound of Interest

Compound Name: 4-Morpholinocyclohexanone

CAS No.: 139025-93-7

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Reductive amination is a cornerstone of medicinal chemistry, providing a robust and versatile method for the synthesis of amines, which are key functional groups in a vast number of active pharmaceutical ingredients (APIs). This one-pot reaction, which combines the formation of an imine or enamine intermediate with its subsequent reduction, is a highly efficient route to a diverse range of primary, secondary, and tertiary amines.

The 4-morpholinocyclohexylamine scaffold is a valuable pharmacophore in drug discovery, appearing in a variety of biologically active molecules. The morpholine moiety often imparts favorable physicochemical properties, such as improved aqueous solubility and metabolic stability. This application note provides detailed experimental protocols for the diastereoselective reductive amination of **4-morpholinocyclohexanone** to yield cis- and trans-4-morpholinocyclohexylamine. The protocols described herein utilize common and selective reducing agents, ensuring high yields and operational simplicity.

Applications in Drug Development

The 4-morpholinocyclohexylamine core is a privileged scaffold in medicinal chemistry, frequently incorporated into molecules targeting a range of biological pathways. Notably, this structural motif is found in compounds designed as inhibitors of key signaling proteins implicated in cancer, such as Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).

VEGFR-2 is a receptor tyrosine kinase that plays a pivotal role in angiogenesis, the formation of new blood vessels.^{[1][2][3]} In cancer, pathological angiogenesis is a critical process for tumor growth, invasion, and metastasis. Inhibition of VEGFR-2 signaling can block the formation of new blood vessels that supply tumors with essential nutrients and oxygen, thereby impeding tumor progression.^[4] Several approved and experimental cancer therapies target the VEGFR-2 signaling pathway.^[4]

Derivatives of 4-morpholinocyclohexylamine have been investigated as potential anticancer agents, with some demonstrating the ability to induce cell cycle arrest and apoptosis in cancer cell lines.^[5] The morpholine ring can form crucial hydrogen bond interactions within the ATP-binding site of kinases like VEGFR-2, contributing to the inhibitory activity of the molecule.^{[1][2]}

Reaction Principle

The reductive amination of **4-morpholinocyclohexanone** with ammonia proceeds in a two-step, one-pot sequence. First, the ketone reacts with ammonia under mildly acidic or neutral conditions to form an intermediate imine. The subsequent in-situ reduction of this imine by a selective reducing agent, such as sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) or sodium borohydride (NaBH_4), yields a mixture of cis- and trans-4-morpholinocyclohexylamine. The diastereoselectivity of the reaction can be influenced by the choice of reducing agent and reaction conditions.

Sodium triacetoxyborohydride is often the preferred reducing agent as it is milder and more selective for the imine over the ketone, minimizing the formation of the corresponding alcohol byproduct.^[6] Sodium borohydride, a stronger reducing agent, can also be used effectively, typically after allowing sufficient time for imine formation.^[7]

Experimental Protocols

Protocol 1: Reductive Amination using Sodium Triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)

Materials and Reagents:

- **4-Morpholinocyclohexanone**
- Ammonia solution (e.g., 7N in Methanol)
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution (NaHCO_3)
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere (Argon or Nitrogen)
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** To a clean, dry round-bottom flask under an inert atmosphere, add **4-morpholinocyclohexanone** (1.0 eq).
- **Solvent and Amine Addition:** Dissolve the ketone in anhydrous 1,2-dichloroethane (DCE). To this solution, add a solution of ammonia in methanol (e.g., 7N, 5.0-10.0 eq).

- **Imine Formation:** Stir the solution at room temperature for 1-2 hours to facilitate imine formation.
- **Addition of Reducing Agent:** Slowly add sodium triacetoxyborohydride (1.5 eq) to the stirring solution in portions. The addition may be slightly exothermic.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 4-12 hours).
- **Workup:** Carefully quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel and separate the organic layer. Extract the aqueous layer with dichloromethane (3 x volumes).
- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Solvent Removal:** Dry the combined organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of methanol in dichloromethane with a small percentage of triethylamine) to separate the cis and trans isomers.

Protocol 2: Reductive Amination using Sodium Borohydride (NaBH_4)

Materials and Reagents:

- **4-Morpholinocyclohexanone**
- Ammonium acetate ($\text{CH}_3\text{COONH}_4$) or Ammonia in Methanol
- Sodium borohydride (NaBH_4)

- Methanol (MeOH)
- Hydrochloric acid (HCl) solution (e.g., 1M)
- Sodium hydroxide (NaOH) solution (e.g., 1M)
- Dichloromethane (DCM) or Ethyl acetate (EtOAc)
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve **4-morpholinocyclohexanone** (1.0 eq) and ammonium acetate (3.0-5.0 eq) in methanol.
- **Imine Formation:** Stir the mixture at room temperature for 2-4 hours.
- **Reduction:** Cool the reaction mixture in an ice bath and add sodium borohydride (1.5-2.0 eq) portion-wise.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir until completion as monitored by TLC or LC-MS (typically 2-6 hours).
- **Workup:** Quench the reaction by the slow addition of 1M HCl until the pH is acidic.
- **Purification of Aqueous Layer:** Wash the acidic aqueous layer with dichloromethane to remove any unreacted ketone or byproducts.
- **Basification and Extraction:** Basify the aqueous layer to pH > 10 with 1M NaOH and extract the product with dichloromethane or ethyl acetate (3 x volumes).
- **Drying and Solvent Removal:** Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the product as a mixture of cis and trans isomers.

- Purification: Separate the isomers by flash column chromatography as described in Protocol 1.

Data Presentation

The following tables summarize representative quantitative data for the reductive amination of **4-morpholinocyclohexanone**. Actual results may vary depending on the specific reaction conditions and scale.

Table 1: Reaction Conditions and Yields

Parameter	Protocol 1 (NaBH(OAc) ₃)	Protocol 2 (NaBH ₄)
Reducing Agent	Sodium triacetoxyborohydride	Sodium borohydride
Ammonia Source	Ammonia in Methanol	Ammonium Acetate
Solvent	1,2-Dichloroethane	Methanol
Reaction Time	4 - 12 hours	2 - 6 hours
Typical Total Yield	75 - 90%	70 - 85%
Typical cis:trans Ratio	1:2 - 1:4	1:3 - 1:5

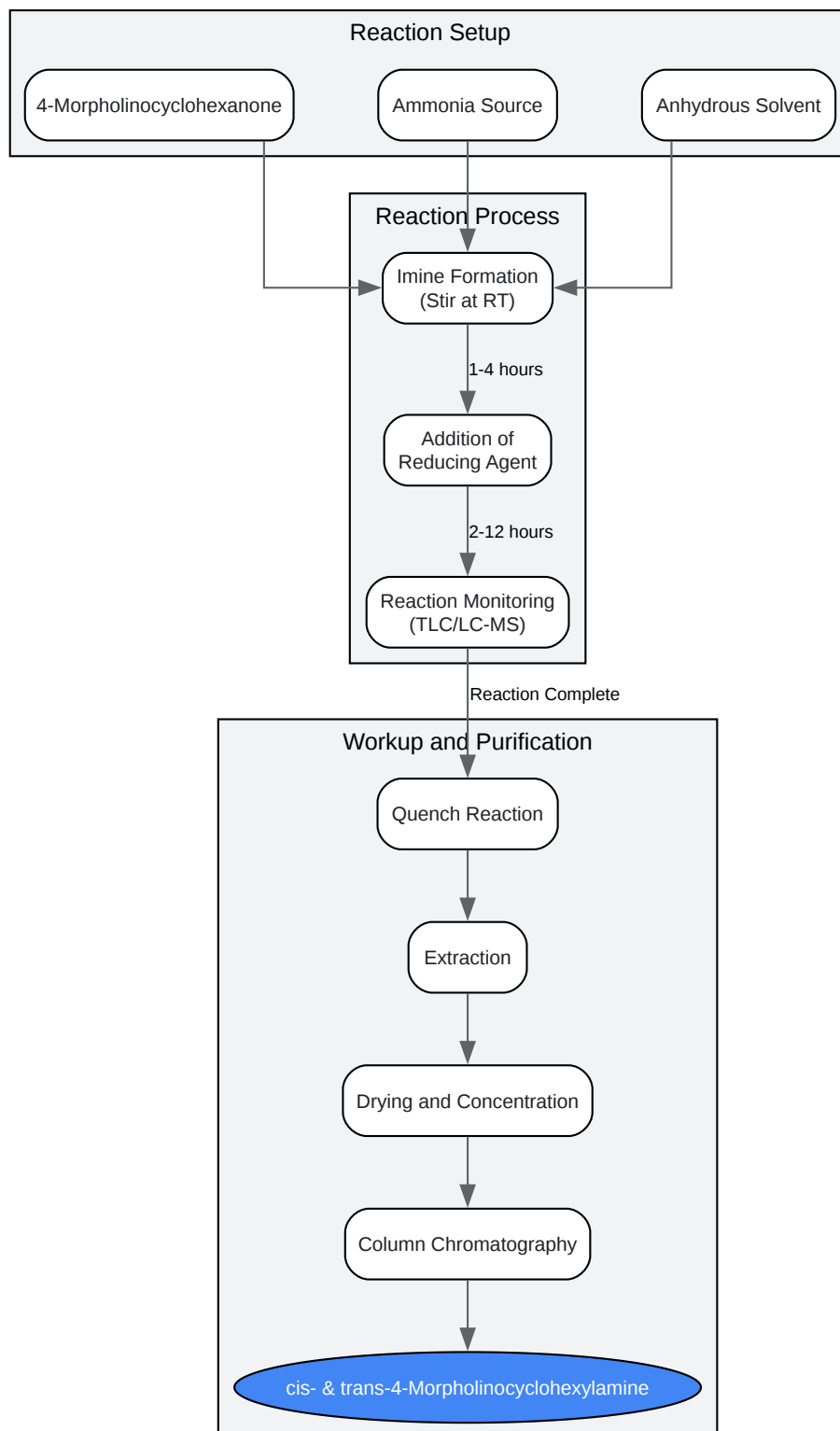
Table 2: Characterization Data for cis- and trans-4-Morpholinocyclohexylamine

Property	cis-4-Morpholinocyclohexylamine	trans-4-Morpholinocyclohexylamine
^1H NMR (CDCl_3 , δ ppm)	~3.7 (t, 4H, $-\text{CH}_2\text{-O-}$), ~2.8-3.0 (m, 1H, CH-NH_2), ~2.5 (t, 4H, $-\text{CH}_2\text{-N-}$), ~1.4-1.8 (m, 8H, cyclohexyl-H)	~3.7 (t, 4H, $-\text{CH}_2\text{-O-}$), ~2.6-2.8 (m, 1H, CH-NH_2), ~2.5 (t, 4H, $-\text{CH}_2\text{-N-}$), ~1.1-1.4 & ~1.8-2.0 (m, 8H, cyclohexyl-H)
^{13}C NMR (CDCl_3 , δ ppm)	~67.1 ($-\text{CH}_2\text{-O-}$), ~50.8 ($-\text{CH}_2\text{-N-}$), ~49.5 (CH-NH_2), ~30-35 (cyclohexyl- CH_2)	~67.1 ($-\text{CH}_2\text{-O-}$), ~50.8 ($-\text{CH}_2\text{-N-}$), ~50.5 (CH-NH_2), ~30-35 (cyclohexyl- CH_2)
FTIR (cm^{-1})	~3350-3200 (N-H stretch), ~2930, 2850 (C-H stretch), ~1115 (C-O-C stretch)	~3350-3200 (N-H stretch), ~2930, 2850 (C-H stretch), ~1115 (C-O-C stretch)
Mass Spec (ESI-MS)	$[\text{M}+\text{H}]^+$ calculated for $\text{C}_{10}\text{H}_{21}\text{N}_2\text{O}^+$: 185.1654, found: 185.1652	$[\text{M}+\text{H}]^+$ calculated for $\text{C}_{10}\text{H}_{21}\text{N}_2\text{O}^+$: 185.1654, found: 185.1651

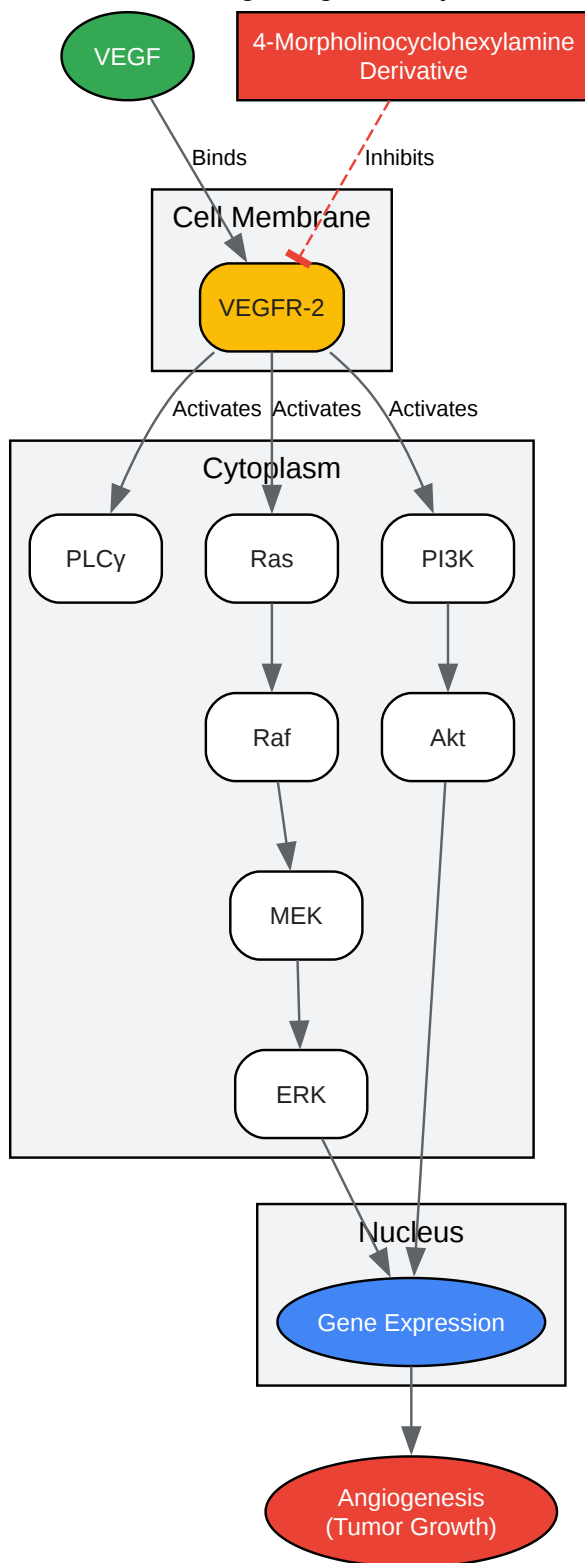
Note: The chemical shifts for the cyclohexyl protons in the ^1H NMR spectrum are expected to be broader and more complex for the cis isomer compared to the trans isomer due to conformational dynamics.

Visualizations

Experimental Workflow for Reductive Amination

[Click to download full resolution via product page](#)Caption: Experimental workflow for the reductive amination of **4-Morpholinocyclohexanone**.

Simplified VEGFR-2 Signaling Pathway and Inhibition

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Caption: Inhibition of the VEGFR-2 signaling pathway by a 4-morpholinocyclohexylamine derivative.

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